

2-Bromoethyl chloroformate molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromoethyl chloroformate

Cat. No.: B1584571

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An In-depth Technical Guide to **2-Bromoethyl Chloroformate** for Researchers and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

2-Bromoethyl chloroformate is a bifunctional chemical reagent of significant interest in the fields of organic synthesis and pharmaceutical development. Its unique structure, incorporating both a reactive chloroformate group and a bromoethyl moiety, allows for versatile applications, most notably as a prodrug with potential antitumor properties.[1] This guide provides a comprehensive overview of its chemical and physical characteristics, reactivity, applications, and handling protocols, tailored for researchers and professionals in drug development.

The compound is identified by the CAS Registry Number 4801-27-8.[2] Its chemical formula is $C_3H_4BrClO_2$, and it has a molecular weight of 187.42 g/mol.[1][2][3] Common synonyms include 2-bromoethyl carbonochloridate, Chloroformic acid 2-bromoethyl ester, and (2-Bromoethoxy)carbonyl chloride.[1][2][3][4]

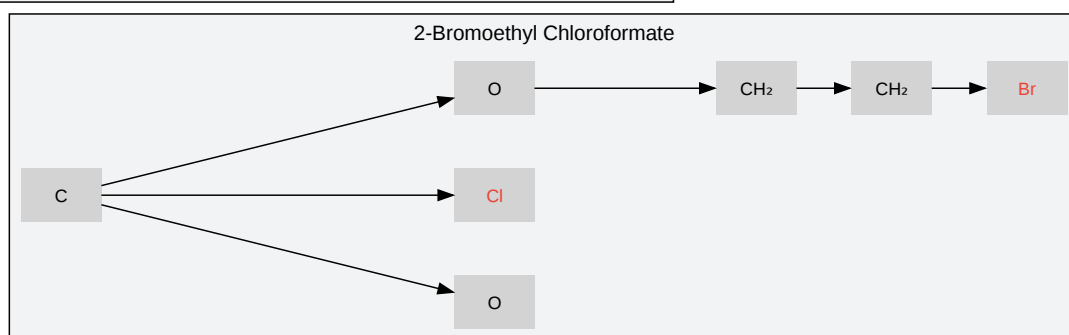
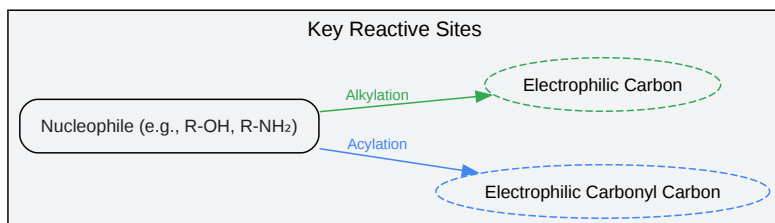
Physicochemical Properties

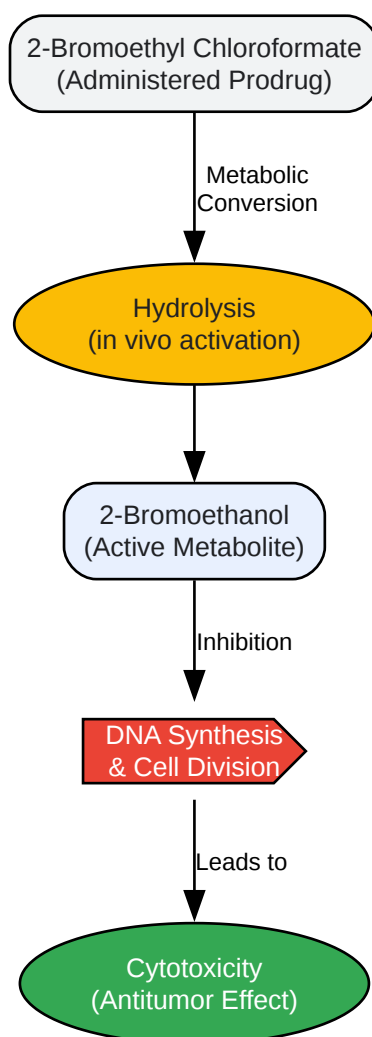
A summary of the key quantitative data for **2-Bromoethyl chloroformate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₃ H ₄ BrClO ₂	[1] [2] [3] [4]
Molecular Weight	187.42 g/mol	[1] [2] [3]
CAS Number	4801-27-8	[2] [4]
Density	1.749 g/mL at 25 °C	[5]
Boiling Point	67-68 °C at 11 mm Hg	[5]
Refractive Index	n _{20/D} 1.478	[5]
Flash Point	143 °F (61.7 °C)	[5]

Chemical Structure and Reactivity

The structure of **2-Bromoethyl chloroformate** features two key reactive sites: the highly electrophilic carbonyl carbon of the chloroformate group and the carbon atom bonded to the bromine atom. This dual reactivity is the foundation of its utility in chemical synthesis.





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